

Supercritical CO₂ Fluid Extraction of Catharanthine: Application Notes and Protocols

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Compound of Interest

Compound Name: Catharanthine tartrate

Cat. No.: B15577689

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This document provides detailed application notes and protocols for the extraction of catharanthine from the leaves of *Catharanthus roseus* using supercritical carbon dioxide (CO₂) fluid extraction (SFE). Catharanthine is a crucial terpenoid indole alkaloid and a key precursor for the semi-synthesis of the potent anti-cancer drugs vinblastine and vincristine. Supercritical CO₂ extraction offers a green and efficient alternative to conventional solvent extraction methods, providing high selectivity and preserving the thermolabile nature of the target compound.

Introduction to Supercritical Fluid Extraction (SFE)

Supercritical fluid extraction is a separation technique that utilizes a fluid above its critical temperature and pressure. In this state, the fluid exhibits properties of both a liquid and a gas, allowing it to effuse through solids like a gas and dissolve materials like a liquid. Carbon dioxide is the most commonly used supercritical fluid due to its mild critical point (31.1 °C and 73.8 bar), non-toxicity, non-flammability, and low cost.

For the extraction of polar molecules like catharanthine, the polarity of supercritical CO₂ can be enhanced by the addition of a small amount of a polar co-solvent, such as methanol or ethanol. This modification significantly improves the solubility of the target alkaloid in the supercritical fluid, leading to higher extraction yields.

Data Presentation: Supercritical CO2 Extraction of Catharanthine

The following tables summarize quantitative data from various studies on the supercritical CO2 extraction of catharanthine from *Catharanthus roseus* leaves.

Table 1: Optimal and Comparative SFE Parameters for Catharanthine Extraction

Pressure (bar)	Temperature (°C)	Co-solvent	Co-solvent Conc. (vol%)	Extraction Time (min)	Catharanthine Yield/Recovery	Source
250	80	Methanol	6.6	40	100% recovery	[1]
400	40	None	-	Not Specified	52% yield	
300	60	Ethanol	2, 5, or 10 (w/w)	Not Specified	92% more efficient than solid-liquid extraction	[2]
340	80	Methanol-Triethylamine	18:2	Not Specified	Improved yield over methanol extraction alone	
150	40	None	-	600	52% (w/w) yield	

Table 2: Comparison of SFE with Other Extraction Methods for Catharanthine

Extraction Method	Key Parameters	Catharanthine Yield	Source
Supercritical Fluid Extraction (SFE)	250 bar, 80°C, 6.6 vol% methanol, 40 min	100% recovery	[1][3]
Negative-Pressure Cavitation Extraction (NPCE)	80% ethanol, -0.075 MPa, 3 cycles of 30 min	0.2843 mg/g DW	[3]
Ultrasound-Assisted Extraction (UAE)	Comparable to NPCE	Higher than Maceration and Heat Reflux	[3]
Maceration Extraction (ME)	80% ethanol, 12 h, room temperature	Lower than NPCE and UAE	[3]
Heat Reflux Extraction (HRE)	80% ethanol, 3 h, 80°C	Lower than NPCE and UAE	[3]

Experimental Protocols

This section provides a detailed protocol for the supercritical CO₂ extraction of catharanthine based on optimized conditions reported in the literature.[1][3]

Materials and Equipment

- Plant Material: Dried and finely powdered leaves of *Catharanthus roseus*.
- Gases: Supercritical fluid grade CO₂ (99.9% purity), Helium for instrument purging.
- Co-solvent: HPLC grade methanol.
- Supercritical Fluid Extractor: A system equipped with a high-pressure pump for CO₂, a co-solvent pump, an extraction vessel, a temperature-controlled oven, and a back-pressure regulator.
- Grinder/Mill: To powder the plant material.
- Analytical Balance: For accurate weighing of the plant material.

- Collection Vials: For collecting the extract.
- Analytical Instrument: High-Performance Liquid Chromatography (HPLC) system with a UV detector for quantification of catharanthine.
- Standards: Catharanthine analytical standard.

Sample Preparation

- Obtain high-quality, dried leaves of *Catharanthus roseus*.
- Grind the leaves into a fine powder (e.g., 40-60 mesh) to increase the surface area for extraction.
- Store the powdered material in a cool, dry, and dark place until use.

Supercritical Fluid Extraction Protocol

- Accurately weigh a specific amount of the powdered *C. roseus* leaves (e.g., 10 g) and load it into the extraction vessel of the SFE system.
- Seal the extraction vessel securely.
- Heat the extraction vessel to the desired temperature (e.g., 80°C).
- Pressurize the system with CO₂ to the target pressure (e.g., 250 bar) using the high-pressure pump.
- Introduce the co-solvent (methanol) at the specified concentration (e.g., 6.6 vol%) into the CO₂ stream using the co-solvent pump.
- Allow the system to equilibrate under static conditions for a short period (e.g., 10 minutes) to ensure the supercritical fluid penetrates the plant matrix.
- Initiate the dynamic extraction by continuously flowing the supercritical CO₂-methanol mixture through the extraction vessel for the desired duration (e.g., 40 minutes).

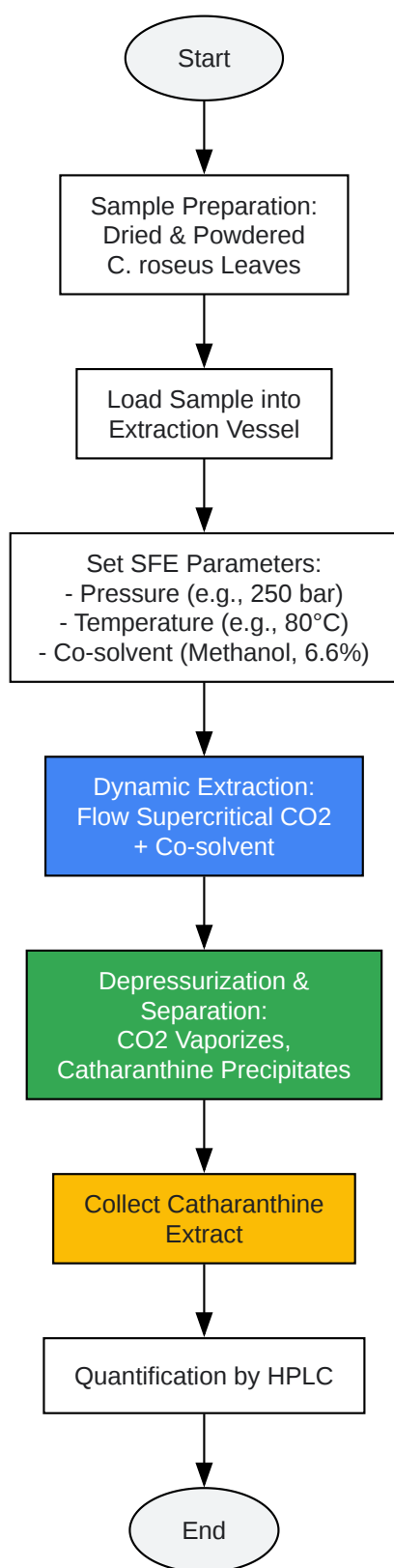
- The extract-laden supercritical fluid exits the vessel and passes through a back-pressure regulator where the pressure is reduced.
- As the pressure drops, the CO₂ vaporizes, and the extracted catharanthine precipitates and is collected in a collection vial.
- After the extraction is complete, depressurize the system slowly and safely.
- Collect the extract and store it appropriately for further analysis.

Quantification of Catharanthine by HPLC

- Dissolve a known amount of the collected extract in a suitable solvent (e.g., methanol).
- Prepare a series of standard solutions of catharanthine of known concentrations.
- Analyze the extract and standard solutions using a validated HPLC method. A typical method might use a C18 column with a mobile phase consisting of a mixture of acetonitrile and a buffer at a specific flow rate, with detection at a wavelength where catharanthine absorbs maximally (e.g., around 226 nm).
- Construct a calibration curve from the peak areas of the standard solutions.
- Determine the concentration of catharanthine in the extract by comparing its peak area to the calibration curve.
- Calculate the extraction yield as the mass of catharanthine extracted per mass of dried plant material.

Mandatory Visualizations

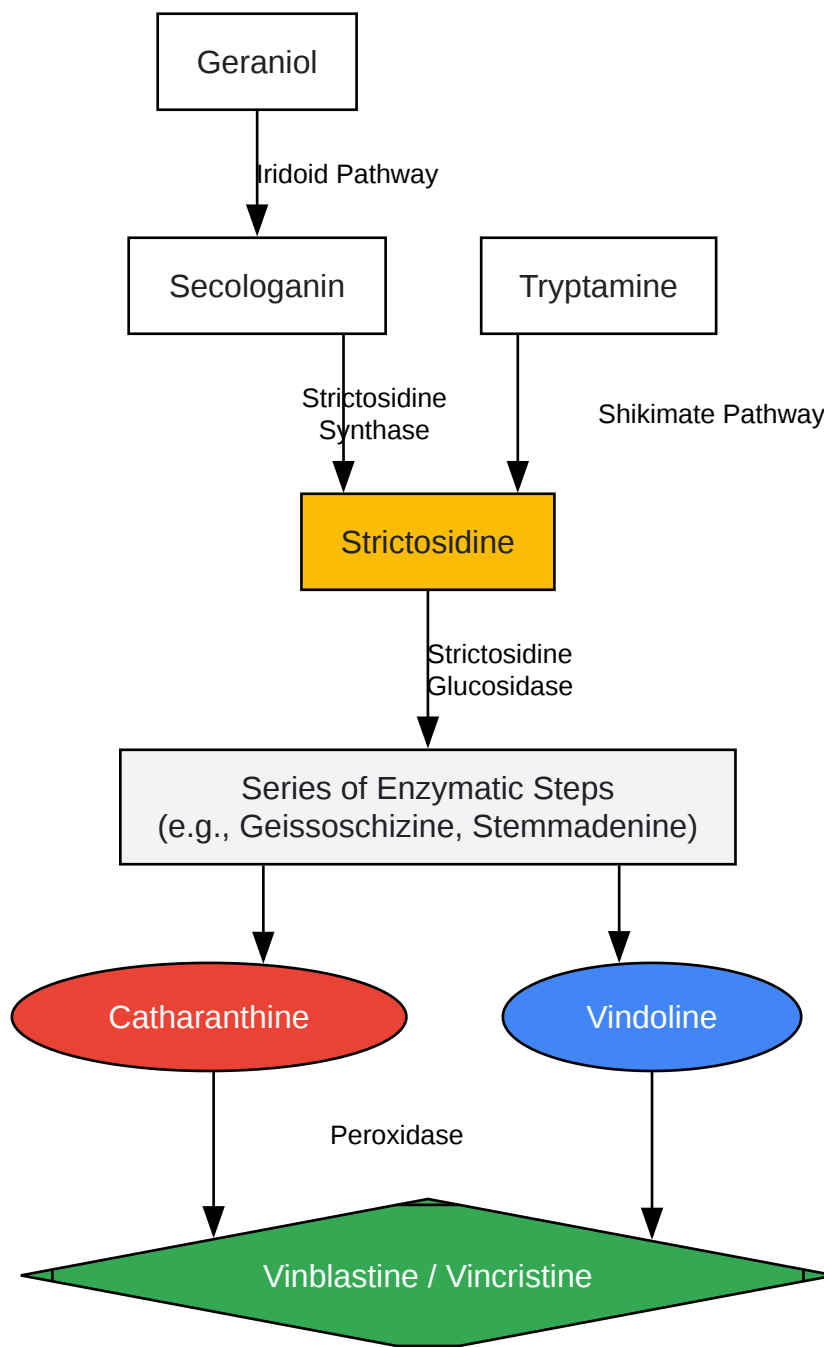
Experimental Workflow for Supercritical CO₂ Extraction of Catharanthine



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Caption: Workflow for the supercritical CO2 extraction of catharanthine.

Simplified Biosynthetic Pathway of Catharanthine



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Caption: Simplified biosynthetic pathway leading to catharanthine.

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